

# Application Notes and Protocols: BI-1935 Dose-Response Curve Analysis

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## Compound of Interest

Compound Name: BI-1935

Cat. No.: B15613023

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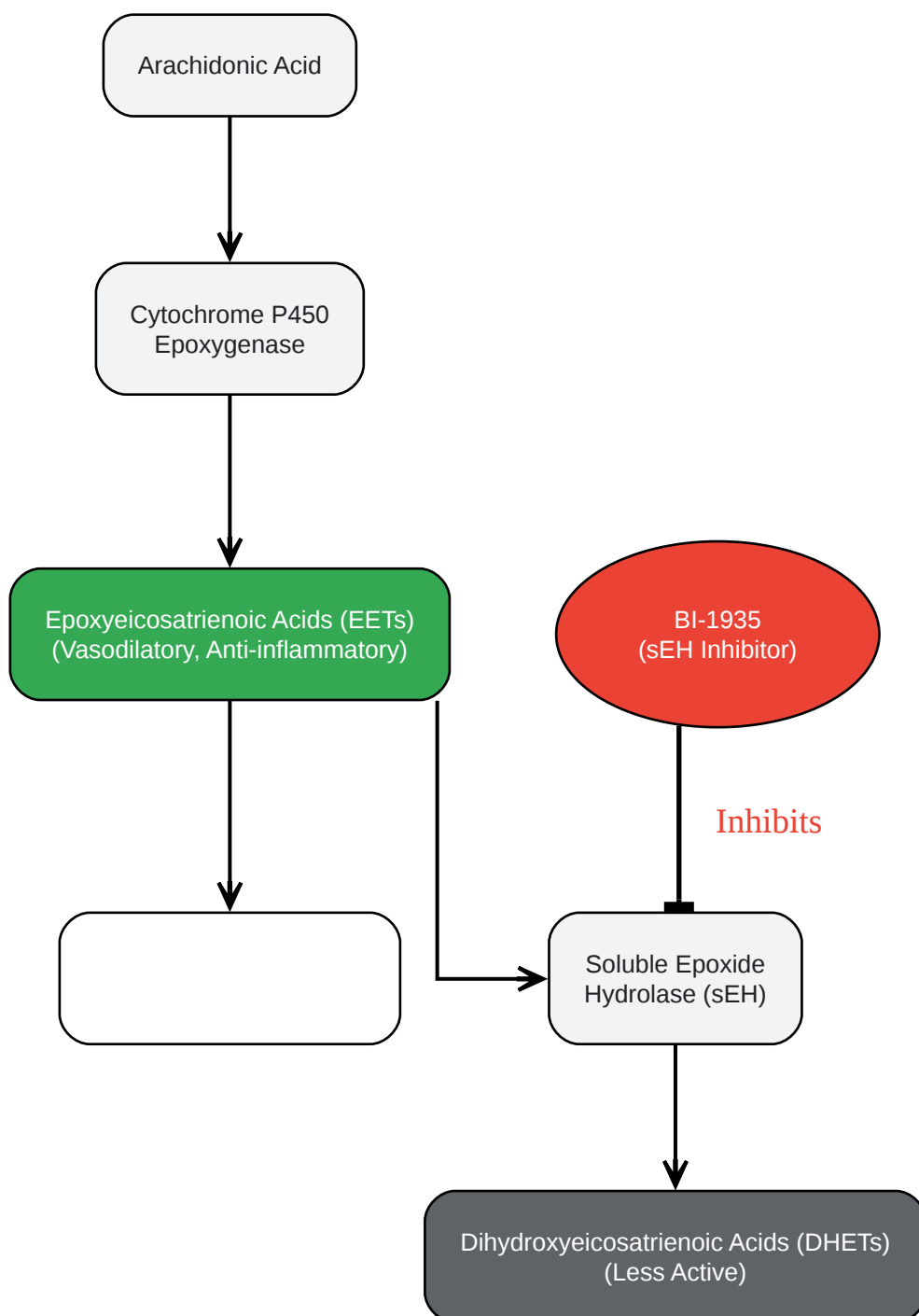
These application notes provide a comprehensive guide to understanding and quantifying the dose-response relationship of **BI-1935**, a potent and selective inhibitor of soluble epoxide hydrolase (sEH). Detailed protocols for both biochemical and cell-based assays are provided to enable researchers to determine the potency and efficacy of this compound.

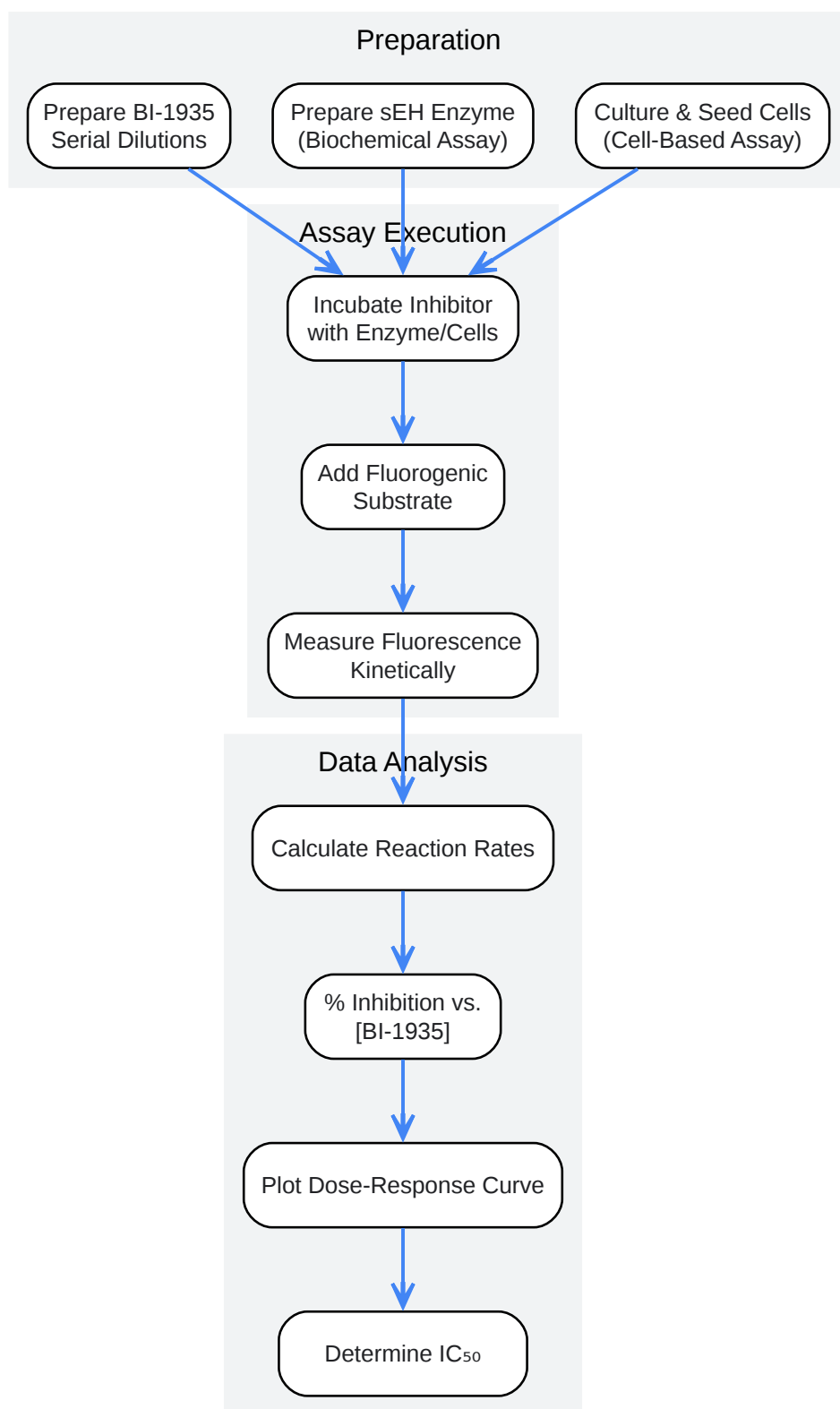
## Introduction to BI-1935 and Soluble Epoxide Hydrolase (sEH)

**BI-1935** is a small molecule inhibitor of soluble epoxide hydrolase (sEH), an enzyme that plays a crucial role in the metabolism of signaling lipids.[1] The sEH enzyme is involved in the degradation of epoxyeicosatrienoic acids (EETs), which are metabolites of arachidonic acid.[2] [3][4][5] EETs possess anti-inflammatory and vasodilatory properties, and their hydrolysis by sEH to the less active dihydroxyeicosatrienoic acids (DHETs) diminishes these beneficial effects.[5][6] By inhibiting sEH, **BI-1935** increases the bioavailability of EETs, making it a valuable tool for investigating the therapeutic potential of sEH inhibition in cardiovascular and inflammatory diseases.[1]

## sEH Signaling Pathway

The following diagram illustrates the role of soluble epoxide hydrolase (sEH) in the arachidonic acid cascade and the mechanism of action for an sEH inhibitor like **BI-1935**.





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- To cite this document: BenchChem. [Application Notes and Protocols: BI-1935 Dose-Response Curve Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613023#bi-1935-dose-response-curve-analysis\]](https://www.benchchem.com/product/b15613023#bi-1935-dose-response-curve-analysis)

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